

Foreword: Charting the Course for a Promising Molecule

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Compound of Interest

Compound Name: 4-(Aminomethyl)pyridin-3-OL

CAS No.: 20485-35-2

Cat. No.: B1287776

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To the researchers, scientists, and drug development professionals who hold this guide, we are at a crucial juncture in the journey of a new chemical entity (NCE). The molecule in question, **4-(aminomethyl)pyridin-3-ol**, presents a fascinating scaffold. Its pyridine core, substituted with both a basic aminomethyl group and an acidic hydroxyl group, suggests a rich and complex physicochemical profile. Before this molecule can advance towards preclinical and clinical evaluation, a thorough understanding of its solubility is not just recommended—it is imperative. Poor aqueous solubility is a leading cause of failure for promising drug candidates, leading to low bioavailability and unreliable in vitro assay results.^{[1][2][3]}

This document is structured not as a rigid protocol, but as a comprehensive strategic guide. It is designed to provide you, my fellow scientists, with the foundational knowledge, experimental designs, and data interpretation frameworks necessary to fully characterize the solubility of **4-(aminomethyl)pyridin-3-ol**. We will delve into the causality behind our experimental choices, ensuring that each step is a self-validating system that builds a complete and trustworthy solubility profile.

Physicochemical Landscape of 4-(Aminomethyl)pyridin-3-ol

A molecule's structure is the blueprint for its physical behavior. Understanding the constituent parts of **4-(aminomethyl)pyridin-3-ol** allows us to form initial hypotheses about its solubility.

Molecular Structure:

- Chemical Formula: $C_6H_8N_2O$ [4]
- Molecular Weight: 124.14 g/mol [4]
- Core Scaffold: A pyridine ring, which is a polar aromatic heterocycle.
- Key Functional Groups:
 - 3-hydroxyl (-OH) group: This phenolic group is expected to be weakly acidic and is a strong hydrogen bond donor and acceptor. The presence of hydroxyl groups significantly enhances water solubility through hydrogen bonding with water molecules. [5]
 - 4-aminomethyl (-CH₂NH₂) group: This primary amine is basic and a strong hydrogen bond donor and acceptor. The amino group can be protonated in acidic solutions, forming a cation that dramatically increases aqueous solubility. [5]

Predicted Properties:

Based on its structure, **4-(aminomethyl)pyridin-3-ol** is predicted to be an amphoteric molecule, capable of acting as both an acid and a base. This dual nature is the single most important predictor of a complex, pH-dependent solubility profile.

- pKa Prediction: While experimental pKa values are not readily available, we can predict two key ionization constants: one for the basic aminomethyl group (likely pKa around 8-9) and one for the acidic hydroxyl group (likely pKa around 9-10). The pyridine ring nitrogen also has a basic character, though its pKa will be lower than the aminomethyl group.
- Initial Solubility Hypothesis: The molecule's ability to form multiple hydrogen bonds and its ionizable nature strongly suggest good intrinsic aqueous solubility. [5][6] We can hypothesize

that its solubility will be lowest near its isoelectric point (the pH at which the net charge is zero) and will increase significantly at pH values where it is predominantly in its cationic (low pH) or anionic (high pH) form.

Property	Predicted Value/Characteristic	Rationale
CAS Number	20485-35-2	Unique chemical identifier.[4][7]
Molecular Formula	C ₆ H ₈ N ₂ O	Derived from molecular structure.[4]
Molecular Weight	124.14	Sum of atomic weights.[4]
Predicted pKa (Amino)	~8.5 ± 0.5	Typical for primary aminomethyl groups adjacent to an aromatic ring.
Predicted pKa (Hydroxyl)	~9.5 ± 0.5	Typical for a phenolic hydroxyl group on a pyridine ring.
Polarity	High	Presence of -OH, -NH ₂ , and pyridine nitrogen facilitates strong dipole-dipole interactions and hydrogen bonding.
Expected Aqueous Solubility	Moderate to High, Highly pH-Dependent	Multiple hydrogen bonding sites and ionizable groups suggest favorable interaction with water.

The Strategic Importance of Kinetic vs. Thermodynamic Solubility

In drug discovery, not all solubility measurements are created equal. It is critical to distinguish between two key types: kinetic and thermodynamic solubility.[8][9]

- **Kinetic Solubility:** This is a high-throughput measurement of how quickly a compound precipitates out of a solution when added from a concentrated organic stock (typically DMSO).^{[1][9][10][11]} It reflects the solubility of the fastest precipitating species, which may be an amorphous form, and is highly dependent on the experimental protocol (e.g., incubation time, DMSO concentration).^{[1][10]} Its primary utility is in the early discovery phase for rapid screening of large compound libraries.^{[9][12]}
- **Thermodynamic Solubility:** Also known as equilibrium solubility, this is the true measure of a compound's solubility.^{[1][9]} It is determined by allowing an excess of the solid compound to reach equilibrium in a solvent over an extended period (typically 24 hours or more).^{[3][13]} This value represents the saturation concentration of the most stable crystalline form of the compound and is essential for lead optimization and formulation development.^{[9][12][14]}

Our investigation will begin with a rapid kinetic assessment, followed by a rigorous determination of the thermodynamic solubility, which will serve as the "gold standard" for this molecule.

Experimental Workflows for Comprehensive Solubility Profiling

High-Throughput Kinetic Solubility Assay

Objective: To obtain a rapid, early-stage assessment of the solubility of **4-(aminomethyl)pyridin-3-ol** under non-equilibrium conditions, which is useful for guiding initial in vitro biological assays.

Methodology: Nephelometry (Light Scattering)

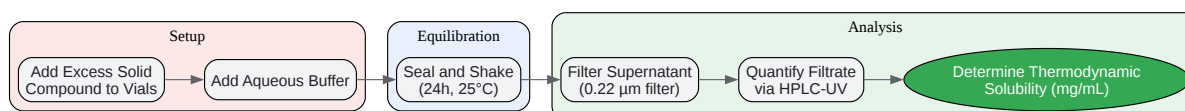
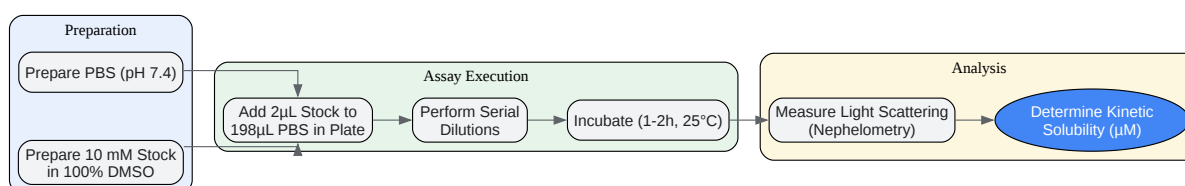
This method is chosen for its speed and suitability for high-throughput screening. It measures the turbidity of a solution caused by the precipitation of the compound.^{[6][10]}

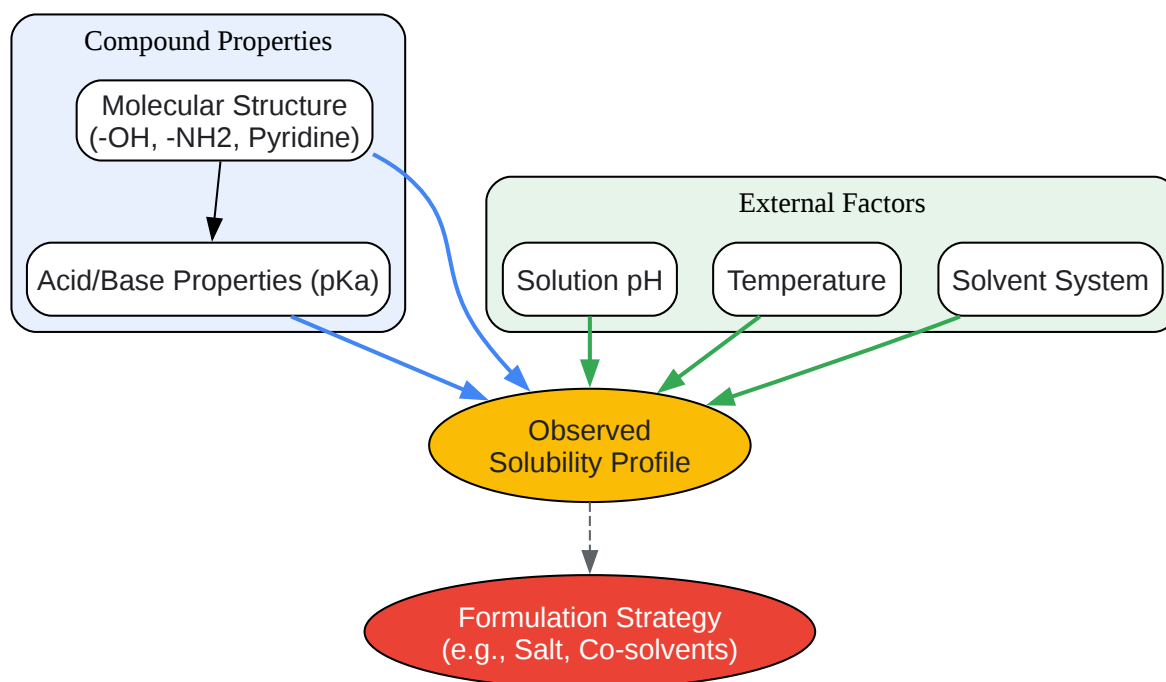
Step-by-Step Protocol:

- **Stock Solution Preparation:** Prepare a 10 mM stock solution of **4-(aminomethyl)pyridin-3-ol** in 100% dimethyl sulfoxide (DMSO).

- **Plate Setup:** In a 96-well microtiter plate, add 2 μL of the DMSO stock solution to wells containing 198 μL of aqueous phosphate-buffered saline (PBS) at pH 7.4. This creates a starting concentration of 100 μM with 1% DMSO.
- **Serial Dilution:** Perform serial dilutions across the plate to create a range of concentrations (e.g., 100 μM down to 0.78 μM).
- **Incubation:** Mix the plate thoroughly and incubate at a controlled temperature (e.g., 25°C) for a defined period, typically 1-2 hours.[\[10\]](#)
- **Measurement:** Use a nephelometer to measure the light scattering in each well. The concentration at which a significant increase in light scattering is observed above the background is recorded as the kinetic solubility.

Causality and Trustworthiness: This protocol is self-validating through the use of positive and negative controls. A known soluble compound (e.g., Propranolol) should show no precipitation, while a known insoluble compound (e.g., Nifedipine) should precipitate at low concentrations. The inclusion of these controls ensures the assay is performing as expected.





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